

# A Comprehensive Technical Guide to the Safe Handling of 1,1-Dimethoxyacetone

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## Compound of Interest

Compound Name: 1,1-Dimethoxyacetone

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This document provides an in-depth overview of the safety precautions and handling procedures for **1,1-Dimethoxyacetone** (CAS No. 6342-56-9), a versatile building block in pharmaceutical and fine chemical synthesis. Adherence to these guidelines is critical to ensure a safe laboratory environment.

## Chemical and Physical Properties

**1,1-Dimethoxyacetone**, also known as methylglyoxal dimethyl acetal or pyruvaldehyde dimethyl acetal, is a flammable liquid that requires careful handling.<sup>[1][2][3]</sup> Its key physical and chemical properties are summarized below.

| Property                 | Value   |
|--------------------------|---|
| Molecular Formula        | C5H10O3[1][4]                                       |
| Molecular Weight         | 118.13 g/mol [1][3][4]                              |
| Appearance               | Colorless to pale or clear dark yellow liquid[5][6] |
| Odor                     | Aromatic[7]   |
| Boiling Point            | 141 - 147 °C[4][6]                                  |
| Melting Point            | -57 °C[4][8]  |
| Flash Point              | 26 °C to 34 °C (closed cup)[1][4]                   |
| Density                  | ~0.976 g/mL at 25 °C[4][6]                          |
| Vapor Pressure           | 8.48 to 11.31 hPa at 20 °C[4][5]                    |
| Autoignition Temperature | 285 °C[1]   |

## Hazard Identification and Classification

**1,1-Dimethoxyacetone** is classified as a flammable liquid and an irritant.[2][3] Understanding its hazards is the first step toward safe handling.

| Hazard Classification             | GHS Category       | Hazard Statement  |
|-----------------------------------|--------------------|---|
| Flammable Liquids                 | Category 2 or 3[2] | H225: Highly flammable liquid and vapor or H226: Flammable liquid and vapor[2][3] |
| Skin Corrosion/Irritation         | Category 2         | H315: Causes skin irritation[2][3]  |
| Serious Eye Damage/Eye Irritation | Category 2A        | H319: Causes serious eye irritation[2][3]   |

Primary Hazards:

- **Flammability:** Vapors can form explosive mixtures with air and may travel to an ignition source and flash back.[1] The substance is highly flammable and will be easily ignited by heat, sparks, or flames.[1]
- **Health Hazards:** Causes skin and serious eye irritation.[1][2][3] Inhalation of vapors may cause respiratory tract irritation, dizziness, or suffocation.[1] Ingestion may cause irritation of the digestive tract.[1]

## Safe Handling and Storage Protocols

Proper handling and storage procedures are essential to minimize the risks associated with **1,1-Dimethoxyacetone**.

## Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following are general recommendations:

- **Eye Protection:** Wear tightly fitting safety goggles or a face shield.[2]
- **Skin Protection:** Use appropriate chemical-resistant gloves (e.g., nitrile) and a lab coat or chemical-resistant suit.[1][2] Gloves should be inspected before use and disposed of properly after handling.[2]
- **Respiratory Protection:** If ventilation is inadequate or for spill cleanup, use a NIOSH-approved respirator with appropriate cartridges.[1]

## Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.[1][9]
- Use explosion-proof electrical, ventilating, and lighting equipment.[7]
- Ensure eyewash stations and safety showers are readily accessible.

## Handling Procedures

- Avoid contact with skin, eyes, and clothing.[1][2]

- Avoid inhalation of vapor or mist.[\[2\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[10\]](#)
- Use only non-sparking tools.[\[7\]](#)
- Ground and bond containers when transferring material to prevent static discharge.[\[1\]](#)[\[7\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

## Storage Requirements

- Store in a cool, dry, and well-ventilated area designated as a flammables area.[\[1\]](#)[\[7\]](#)
- Keep containers tightly closed.[\[1\]](#)[\[2\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and reducing agents.[\[1\]](#)[\[7\]](#)

## Emergency Procedures

In the event of an emergency, follow these procedures and seek medical attention immediately.

| Emergency Situation | Protocol  |
|---------------------|---|
| Eye Contact         | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing.[1][2] |
| Skin Contact        | Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes.[1][7]   |
| Inhalation          | Move the person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.[1][2]  |
| Ingestion           | If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Never give anything by mouth to an unconscious person.[1][2]                                   |

## Accidental Release Measures

- Evacuate personnel from the area.
- Remove all sources of ignition.[1][7]
- Ensure adequate ventilation.[2]
- Wear appropriate personal protective equipment.
- Contain the spill using an inert absorbent material (e.g., dry sand, earth).[1][2]
- Collect the absorbed material into a suitable, closed container for disposal as hazardous waste.[2]
- Do not let the product enter drains.[2]

## Fire-Fighting Measures

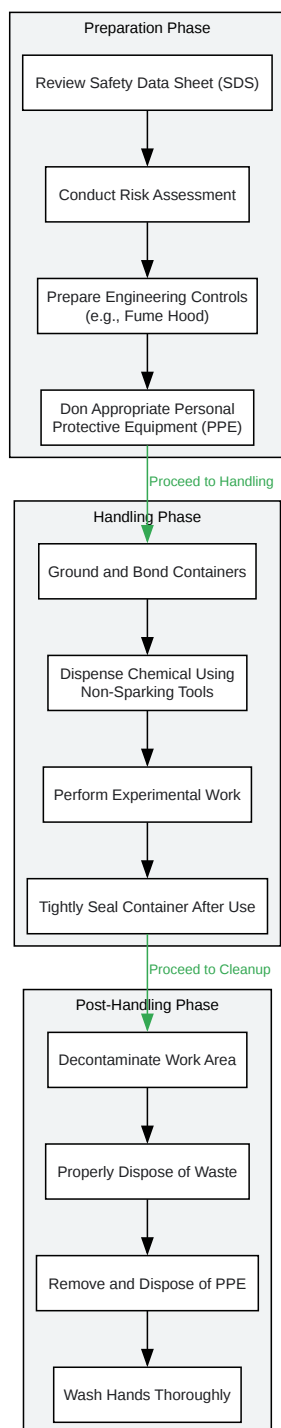
- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2]
- Unsuitable Extinguishing Media: A direct water jet may be ineffective and spread the fire.[1]
- Fire-Fighting Instructions: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2] Use water spray to cool fire-exposed containers.[1]
- Hazardous Combustion Products: Thermal decomposition may produce irritating and toxic gases, including carbon monoxide and carbon dioxide.[1]

## Toxicological and Ecotoxicological Information

Currently, there is limited publicly available quantitative toxicological data for **1,1-Dimethoxyacetone**. No components of this product at levels greater than or equal to 0.1% are identified as probable, possible, or confirmed human carcinogens by IARC.[2][4] It is known to be a skin and strong eye irritant.[3][5]

## Experimental Protocols: Standard Laboratory Safety Procedures

The following represents a generalized workflow for handling hazardous chemicals like **1,1-Dimethoxyacetone** in a research setting.

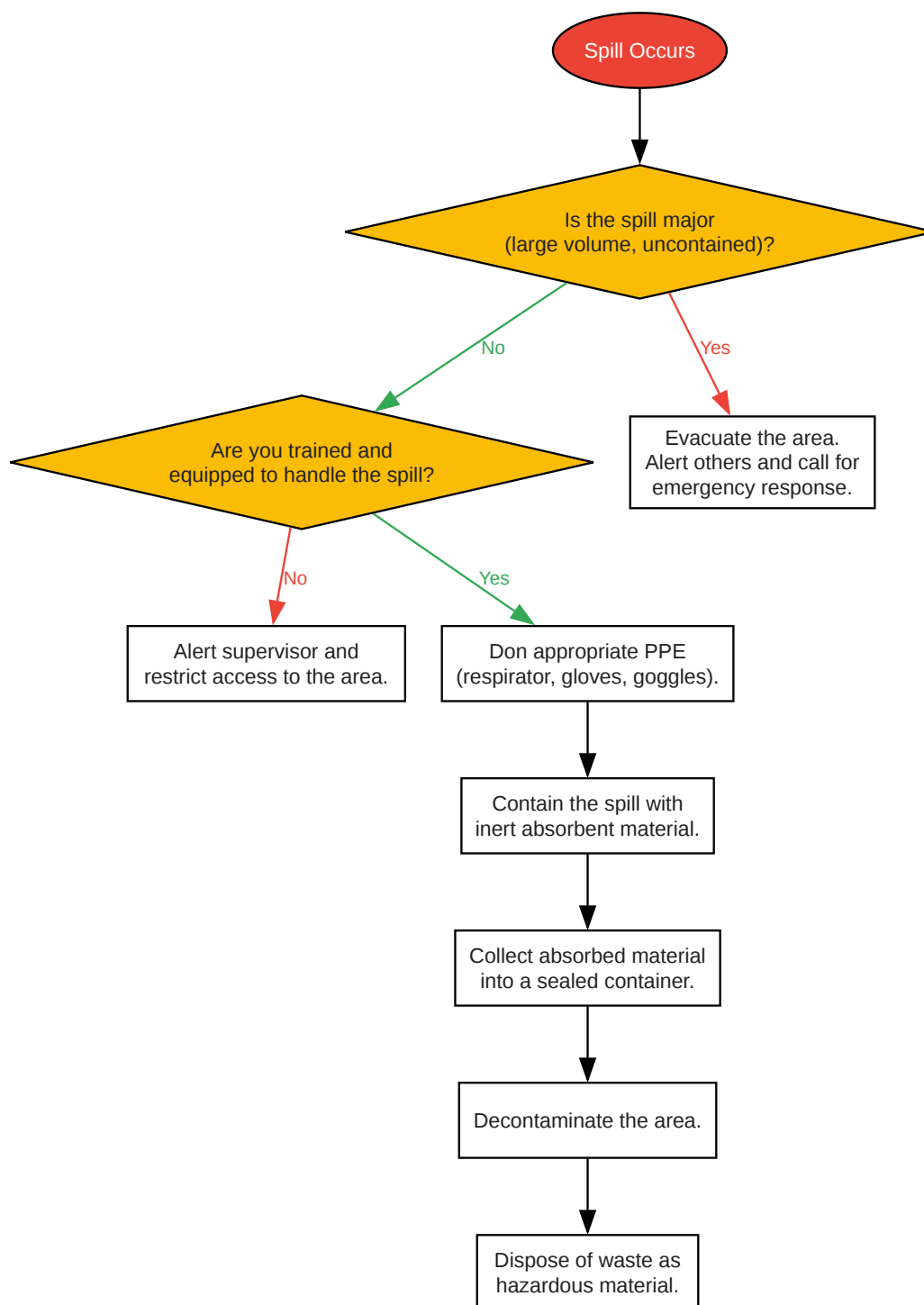


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Caption: General laboratory workflow for handling hazardous chemicals.

## Spill Response Decision-Making

The following flowchart outlines the decision-making process in the event of a **1,1-Dimethoxyacetone** spill.



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Caption: Decision-making flowchart for chemical spill response.

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